Application Notes & Protocols: Development of Anti-Cancer Agents Using Tetrahydroindazole Derivatives

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Compound of Interest

Compound Name:	*Ethyl 4,5,6,7-tetrahydro-1H-indazole-5-carboxylate*
CAS No.:	*792848-34-1*
Cat. No.:	*B3029812*

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Introduction: The Tetrahydroindazole Scaffold in Modern Oncology

The 4,5,6,7-tetrahydro-1H-indazole core is a "privileged scaffold" in medicinal chemistry, particularly for the development of novel anti-cancer agents.[1][2] Its rigid, three-dimensional structure and capacity for establishing critical hydrogen bond interactions make it an ideal framework for designing potent and selective inhibitors of protein kinases.[1] Protein kinases are a large family of enzymes that regulate the majority of cellular pathways, and their dysregulation is a hallmark of many cancers.[3] Consequently, kinase inhibitors have become a cornerstone of targeted cancer therapy.

This guide provides an in-depth overview and detailed protocols for the preclinical development of anti-cancer agents based on the tetrahydroindazole scaffold. We will explore the rationale

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behind targeting specific kinases, methods for chemical synthesis, protocols for in vitro and in vivo evaluation, and principles of lead optimization through structure-activity relationship (SAR) studies.

Mechanism of Action: Targeting Key Oncogenic Kinases

Tetrahydroindazole derivatives have been successfully developed to target several key protein kinases implicated in cancer progression, including Aurora kinases, Cyclin-Dependent Kinases (CDKs), and Fibroblast Growth Factor Receptors (FGFRs).[4][5] Most of these agents function as ATP-competitive inhibitors, binding to the kinase's active site and preventing the phosphorylation of downstream substrates, thereby disrupting oncogenic signaling.

A prominent example is the inhibition of Aurora kinases, a family of serine/threonine kinases that are essential for mitotic progression.[3][6] Overexpression of Aurora kinases is common in various tumors and is associated with aneuploidy and poor prognosis.[6][7] Inhibitors based on a related pyrazole scaffold, such as Danusertib (PHA-739358), have demonstrated that targeting this kinase family can lead to mitotic arrest, apoptosis, and significant antitumor activity in preclinical models.[4][8]

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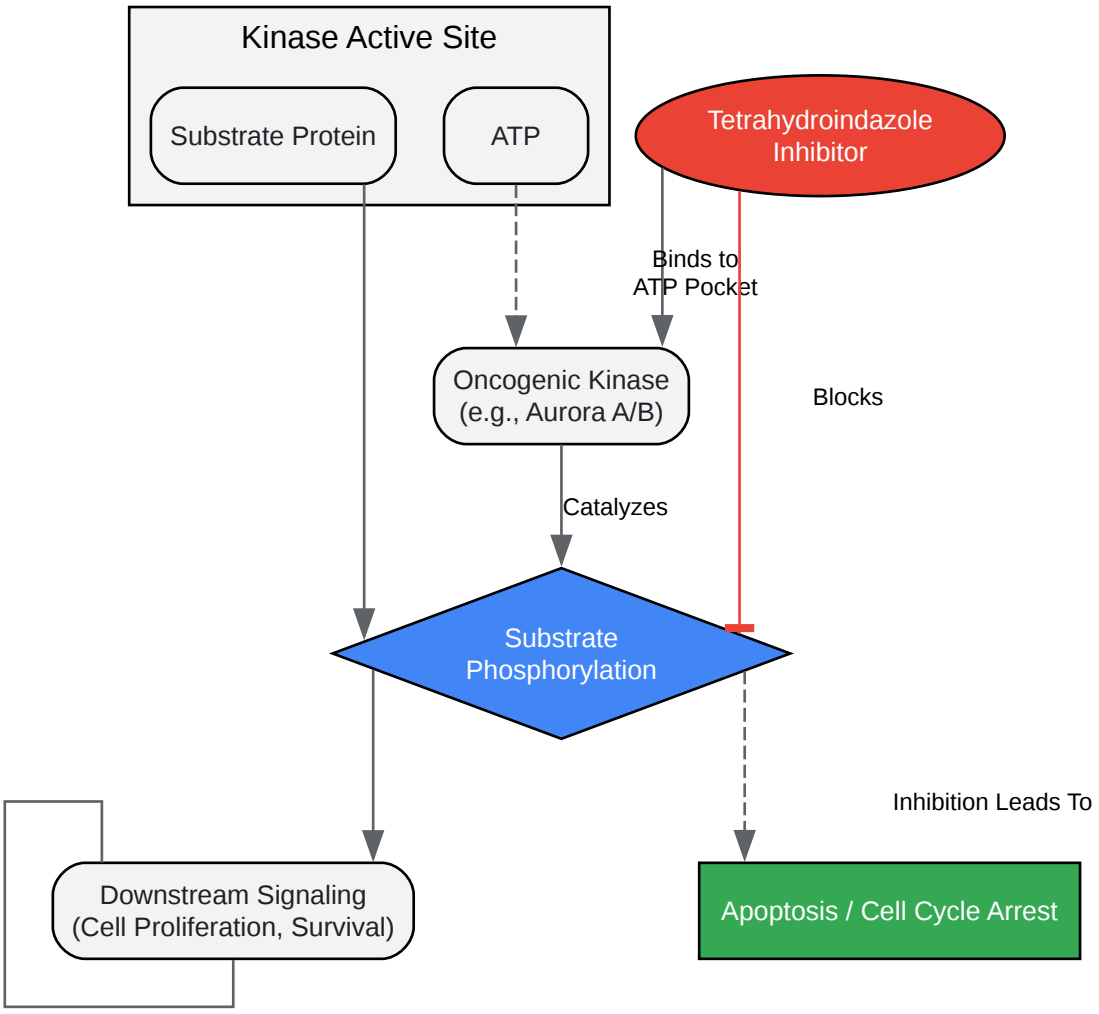

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Caption: General mechanism of ATP-competitive kinase inhibition by tetrahydroindazole derivatives.

Part I: Chemical Synthesis of the Tetrahydroindazole Scaffold

The synthesis of substituted tetrahydroindazoles often begins with the construction of a cyclohexanone ring, which is then cyclized with a hydrazine derivative. This approach offers significant flexibility for introducing diversity at various positions of the scaffold, which is crucial for optimizing potency and selectivity.[9]

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Protocol 1: General Synthesis of a 1-Aryl-4,5,6,7-tetrahydro-1H-indazol-4-one Intermediate

This protocol describes a common method for creating the core ketone intermediate, which can be further modified.

Principle: This procedure involves a one-pot, two-step reaction. First, a Michael addition between an aromatic aldehyde and a β-ketoester forms a cyclohexanone derivative. This is followed by a condensation reaction with an arylhydrazine to form the bicyclic tetrahydroindazole ring system.

Materials:

- Substituted aromatic aldehyde
- β-ketoester (e.g., ethyl acetoacetate)
- Substituted arylhydrazine hydrochloride
- Base (e.g., piperidine or Amberlyst A-21 resin)[9]
- Solvent (e.g., isopropanol or ethanol)[9]
- Sodium acetate
- Standard laboratory glassware and purification equipment (silica gel chromatography)

Procedure:

- To a solution of the aromatic aldehyde (1.0 eq) and β-ketoester (2.0 eq) in isopropanol, add a catalytic amount of Amberlyst A-21 resin.[9]
- Reflux the mixture for 4-6 hours, monitoring the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion of the first step, filter off the catalyst. To the filtrate, add the substituted arylhydrazine hydrochloride (1.1 eq) and sodium acetate (1.5 eq).

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- Reflux the new mixture for an additional 8-12 hours until TLC indicates the formation of the desired product.
- Cool the reaction mixture to room temperature and concentrate under reduced pressure.
- Purify the crude product by silica gel column chromatography using a suitable eluent system (e.g., hexane/ethyl acetate gradient) to yield the pure tetrahydroindazol-4-one intermediate.

Expert Insight: The choice of arylhydrazine is a critical step for SAR. Substitutions on this phenyl ring often project into the solvent-exposed region of the kinase active site and can be modified to improve properties like solubility and cell permeability.[10]

Part II: In Vitro Biological Evaluation

Once synthesized, the novel compounds must be evaluated for their biological activity. This typically involves a tiered screening approach, starting with biochemical assays to determine direct enzyme inhibition, followed by cell-based assays to assess effects on cancer cell viability.

Protocol 2: In Vitro Kinase Inhibition Assay (IC50 Determination)

This protocol outlines a general method for determining the half-maximal inhibitory concentration (IC50) of a compound against a target kinase.

Principle: The assay measures the ability of a compound to inhibit the phosphorylation of a substrate by the target kinase. The amount of phosphorylation is quantified, often via a fluorescence- or luminescence-based readout that measures ATP consumption. The IC50 is the concentration of the inhibitor required to reduce enzyme activity by 50%.[11]

Materials:

- Recombinant human kinase (e.g., Aurora A, CDK2/cyclin A)[5]
- Kinase-specific peptide substrate
- ATP
- Kinase assay buffer (e.g., HEPES-based buffer with MgCl2, Brij-35)[12]

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- Test compounds (tetrahydroindazole derivatives) serially diluted in DMSO
- A commercial kinase assay kit (e.g., ADP-Glo™, LanthaScreen™) for detection[13]
- 384-well microplates
- Plate reader capable of luminescence or fluorescence detection

Procedure:

- Prepare a 10-point serial dilution of the test compound in DMSO (e.g., starting from 10 mM). A common dilution factor is 4-fold.[13]
- In a 384-well plate, add the kinase, substrate, and assay buffer.
- Add the serially diluted test compound to the wells. Include positive (no inhibitor) and negative (no enzyme) controls.
- Initiate the kinase reaction by adding ATP. The final ATP concentration should ideally be close to its Km value for the specific kinase to ensure accurate IC50 determination.[14][15]
- Incubate the plate at 30°C for a predetermined time (e.g., 60 minutes), ensuring the reaction remains in the linear range.[12]
- Stop the reaction and perform the detection step according to the manufacturer's protocol (e.g., add ADP-Glo™ reagent to measure remaining ATP).
- Read the signal on a microplate reader.
- Data Analysis: Convert the signal to percent inhibition relative to controls. Plot percent inhibition versus the logarithm of inhibitor concentration and fit the data to a four-parameter logistic equation to determine the IC50 value.

Protocol 3: Cell Viability/Cytotoxicity Assay (MTT Assay)

This protocol determines the effect of the compounds on the metabolic activity of cancer cells, which serves as an indicator of cell viability and proliferation.[16]

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Principle: The MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay is a colorimetric method where mitochondrial dehydrogenases in living cells reduce the yellow MTT tetrazolium salt to purple formazan crystals.[16][17] The amount of formazan produced is proportional to the number of viable cells and can be quantified by measuring absorbance.[17]

Materials:

- Human cancer cell line (e.g., HCT116, HeLa, A549)[18]
- Complete cell culture medium (e.g., RPMI-1640 with 10% FBS)[19]
- MTT solution (5 mg/mL in PBS)[16]
- Solubilization solution (e.g., DMSO or a detergent-based solution)[17]
- 96-well cell culture plates
- Test compounds serially diluted in culture medium
- Microplate reader (absorbance at 570-590 nm)[16]

Procedure:

- Seed cells in a 96-well plate at a predetermined optimal density (e.g., 5 x 10^3 cells/well) and incubate overnight to allow for attachment.[20][21]
- Replace the medium with fresh medium containing serial dilutions of the test compounds. Include vehicle control (e.g., 0.1% DMSO) and blank wells (medium only).
- Incubate the plates for a specified period (e.g., 72 hours) at 37°C in a 5% CO2 incubator.[21]
- After incubation, add 10-20 µL of MTT solution to each well and incubate for another 2-4 hours, until purple precipitate is visible.[20]
- Carefully remove the medium and add 100-150 µL of solubilization solution (e.g., DMSO) to each well to dissolve the formazan crystals.[17]

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- Shake the plate gently for 15 minutes on an orbital shaker to ensure complete solubilization. [16]
- Measure the absorbance at 570 nm using a microplate reader. A reference wavelength of >650 nm can be used to subtract background.[16]
- Data Analysis: Calculate the percentage of cell viability relative to the vehicle control and determine the GI50 (concentration for 50% growth inhibition) by plotting viability against drug concentration.

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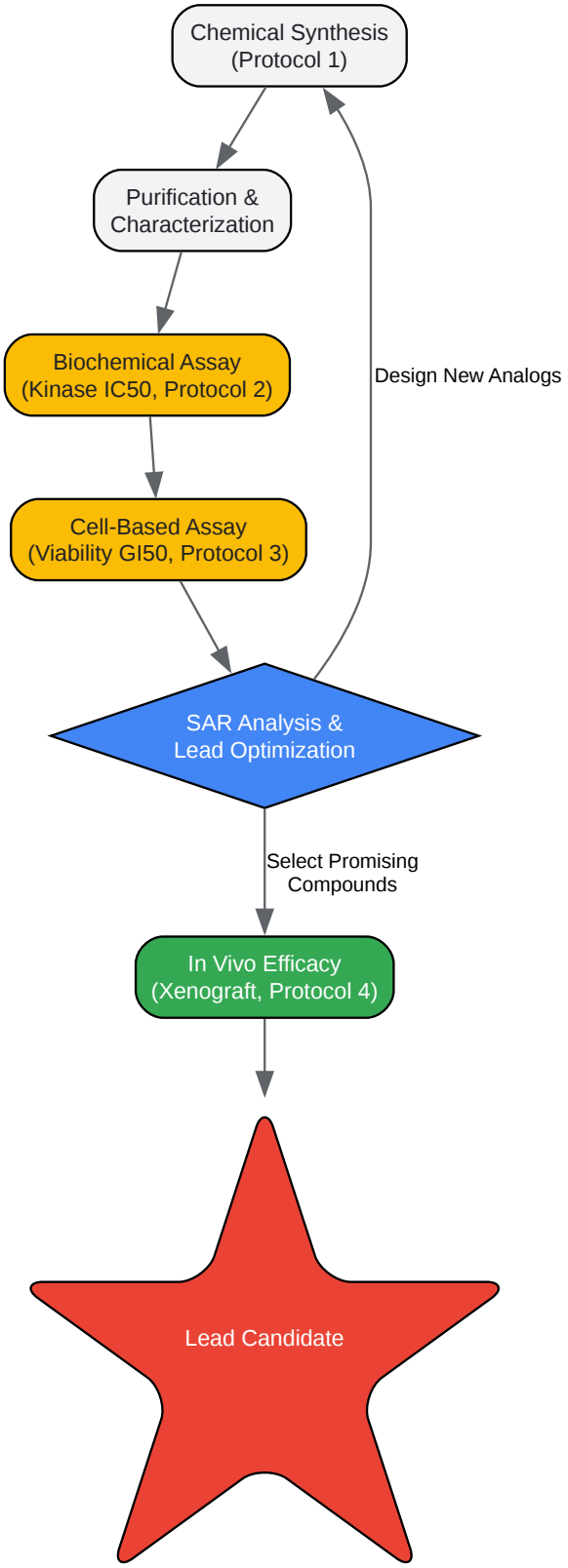

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Caption: A typical preclinical drug discovery workflow for tetrahydroindazole derivatives.

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Part III: Structure-Activity Relationship (SAR) and Lead Optimization

SAR studies are essential for transforming a "hit" compound into a "lead" candidate with drug-like properties.[22][23] This involves systematically modifying the chemical structure and observing the effects on potency, selectivity, and ADME (Absorption, Distribution, Metabolism, and Excretion) properties.[10]

Key Principles:

- Hinge-Binding Region: The N1 nitrogen of the indazole core typically forms a critical hydrogen bond with the "hinge" region of the kinase ATP-binding pocket. Modifications at this position must preserve this interaction.
- Selectivity Pockets: Subtle differences between kinase active sites can be exploited. Adding specific substituents that fit into unique "selectivity pockets" can dramatically improve selectivity for the target kinase over others.[10]
- Solubility and Permeability: Physicochemical properties are critical. For example, replacing lipophilic groups with more polar ones or introducing nitrogen atoms into aromatic rings can improve solubility and metabolic stability.[24]

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Position	Modification	Observed Effect on Activity (General)	Rationale
N1-substituent	Small, H-bond accepting groups (e.g., pyridyl)	Often required for potent hinge binding	Mimics the adenine portion of ATP
C3-substituent	Aromatic or heteroaromatic rings with linkers	Can interact with the ribose pocket or gatekeeper residue	Fine-tunes potency and selectivity
C4-C7 (Aliphatic Ring)	Introduction of polar groups (e.g., -OH)	May improve solubility and ADME properties	Reduces lipophilicity, can form new H-bonds
C6-dimethyl	Gem-dimethyl substitution	Can improve metabolic stability	Blocks potential sites of oxidative metabolism

This table provides a generalized summary based on common findings in kinase inhibitor development.[10][22][24]

Part IV: In Vivo Efficacy Models

Promising lead compounds are advanced to in vivo studies to evaluate their anti-tumor efficacy and safety in a living organism. The most common preclinical model is the human tumor xenograft mouse model.[25][26]

Protocol 4: Human Tumor Xenograft Efficacy Study

Principle: Human cancer cells are implanted into immunodeficient mice.[19] Once tumors are established, the mice are treated with the test compound, and tumor growth is monitored over time to assess the drug's efficacy.[26]

Materials:

- Immunodeficient mice (e.g., BALB/c nude or NOD-SCID, 6-8 weeks old)[19]
- Human cancer cell line (selected based on in vitro sensitivity and target expression)

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- Matrigel (optional, to aid tumor formation)
- Test compound formulated in an appropriate vehicle (e.g., 0.5% carboxymethylcellulose)[19]
- Anesthesia (e.g., isoflurane)
- Calipers for tumor measurement
- Standard animal housing and surgical supplies

Procedure:

- Cell Preparation: Harvest cancer cells from culture, ensuring high viability (>95%). Resuspend cells in sterile PBS or medium, potentially mixed with Matrigel, at a concentration of 1-10 x 10^7 cells/mL.[19]
- Implantation: Anesthetize the mouse. Subcutaneously inject 100-200 µL of the cell suspension into the flank of each mouse.[19][25]
- Tumor Growth Monitoring: Allow tumors to grow to a palpable size (e.g., 100-150 mm^3). Measure tumors with calipers 2-3 times per week and calculate volume (Volume = (Length x $Width^2$)/2).
- Randomization and Dosing: Once tumors reach the target size, randomize mice into treatment groups (e.g., vehicle control, test compound at two dose levels, positive control).[19]
- Administer the formulated drug or vehicle according to the desired schedule (e.g., daily oral gavage) for a set duration (e.g., 21 days).[19]
- Continue to monitor tumor volume, body weight (as a measure of toxicity), and overall animal health throughout the study.
- Endpoint Analysis: At the end of the study, euthanize the mice. Excise the tumors, weigh them, and potentially process them for biomarker analysis (e.g., measuring the phosphorylation of a target protein like histone H3 for Aurora kinase inhibitors).[8]

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- Data Analysis: Calculate the Tumor Growth Inhibition (TGI) for each treatment group compared to the vehicle control. Analyze data for statistical significance.

Trustworthiness and Self-Validation: In all protocols, the inclusion of appropriate controls is non-negotiable. For in vitro assays, this includes vehicle controls and reference compounds. For in vivo studies, vehicle and positive control groups are essential to validate the model and provide a benchmark for the test agent's efficacy.[19]

Conclusion and Future Directions

The tetrahydroindazole scaffold remains a highly productive starting point for the discovery of novel anti-cancer kinase inhibitors. The synthetic tractability of the core allows for extensive exploration of chemical space to optimize potency, selectivity, and pharmacokinetic properties. By following a rigorous and systematic workflow—from rational design and synthesis to multi-tiered biological evaluation—researchers can effectively advance tetrahydroindazole-based compounds from initial hits to promising clinical candidates. Future efforts may focus on developing inhibitors with novel selectivity profiles, overcoming resistance mechanisms, and exploring their use in combination therapies.

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